

# Personal protective equipment for handling **MW108**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **MW108**

Cat. No.: **B609369**

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## Essential Safety and Handling Guide for MW108

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **MW108** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

**Important Note on Substance Identification:** The identifier "**MW108**" presents ambiguity. Publicly available information refers to both a non-hazardous sterile swab and a hazardous chemical substance. Given the context of laboratory research and chemical handling, this guide focuses exclusively on the hazardous chemical compound as detailed in the Merck Millipore Safety Data Sheet (SDS) for product number 1.15118.

## Hazard Summary and Quantitative Data

The following table summarizes the known hazards associated with **MW108**. Strict adherence to safety protocols is mandatory to mitigate these risks.

Hazard Classification	GHS Pictogram	Hazard Statement
Flammable liquids	GHS02	H226: Flammable liquid and vapor
Acute toxicity (Oral)	GHS07	H302: Harmful if swallowed
Acute toxicity (Dermal)	GHS07	H312: Harmful in contact with skin
Acute toxicity (Inhalation)	GHS07	H332: Harmful if inhaled
Reproductive toxicity	GHS08	H360FD: May damage fertility. May damage the unborn child.
Specific target organ toxicity (single exposure)	GHS08	H370: Causes damage to organs (Immune system)
Specific target organ toxicity (repeated exposure)	GHS08	H373: May cause damage to organs (thymus) through prolonged or repeated exposure

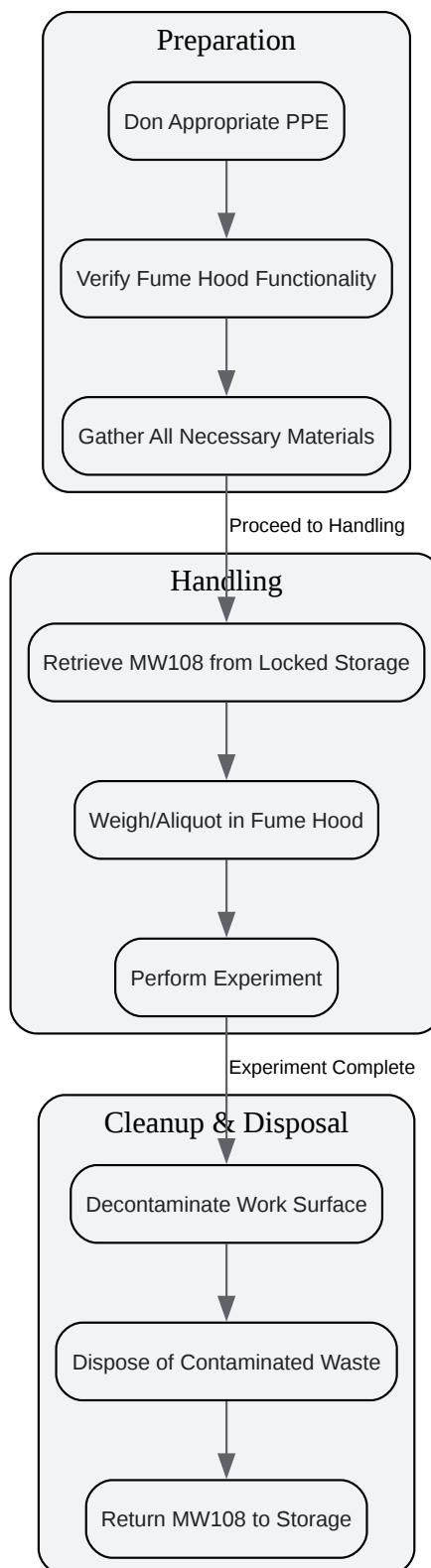
## Personal Protective Equipment (PPE) Protocol

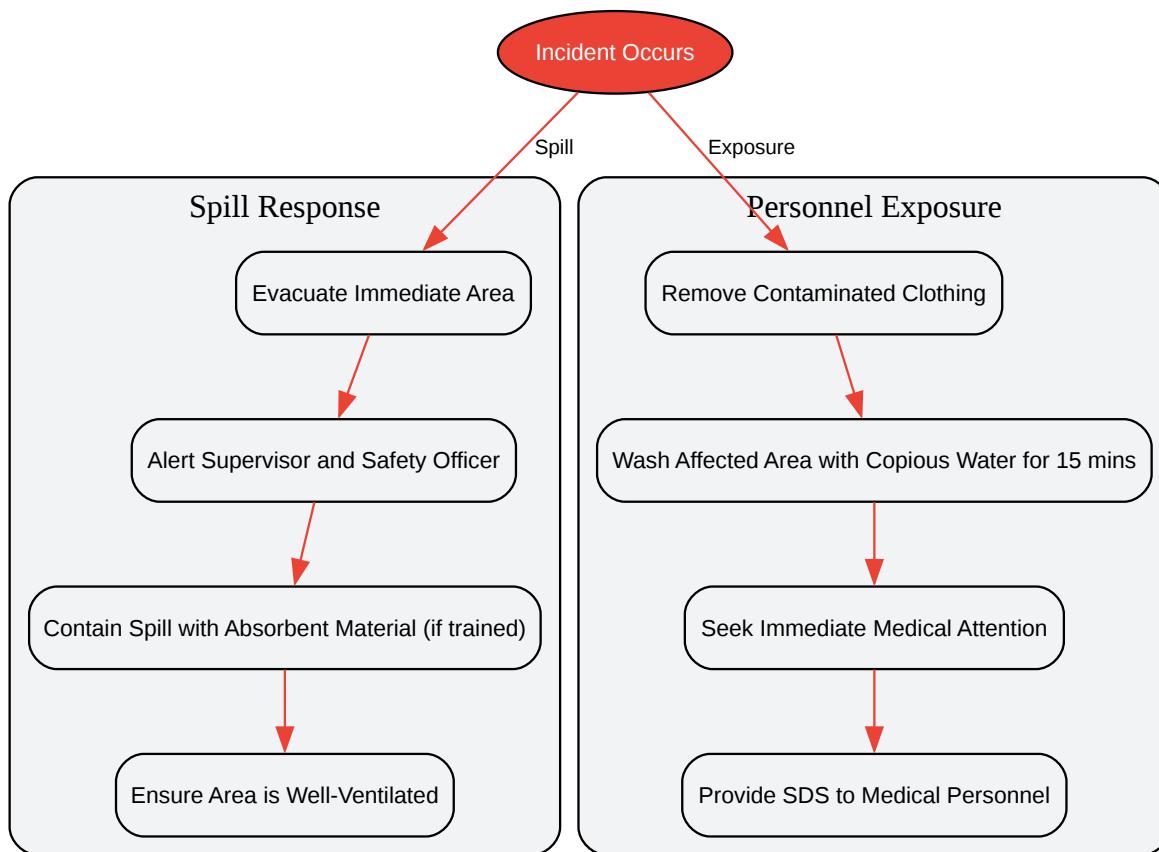
All personnel handling **MW108** must use the following personal protective equipment.

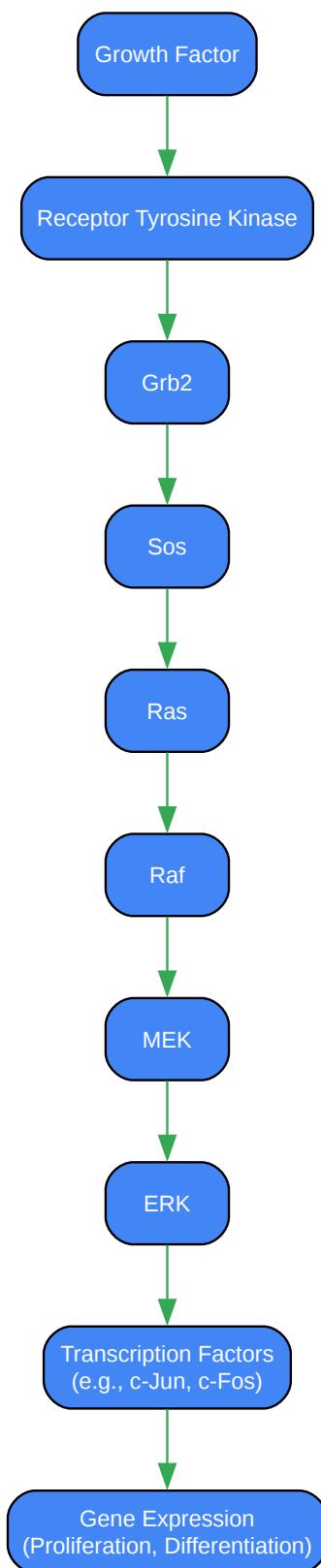
Category	Required PPE	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield is required when there is a splash hazard.	Must be compliant with EN166 or NIOSH standards.
Hand Protection	Chemical-resistant gloves.	Recommended materials include butyl rubber or nitrile. Regularly inspect gloves for degradation or punctures.
Body Protection	Flame-retardant, anti-static lab coat or coveralls.	Must fully cover personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors is required if working outside of a certified chemical fume hood or in poorly ventilated areas.	A self-contained breathing apparatus is necessary in case of a large spill or emergency.

## Operational Workflow for Handling MW108

The following diagram outlines the standard operating procedure for handling **MW108** from acquisition to disposal. Adherence to this workflow is critical for ensuring laboratory safety.







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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)